

Application Notes and Protocols for Recrystallization of Compounds Using Diisopropyl Ether

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Compound of Interest

Compound Name: *Diisopropyl ether*

Cat. No.: *B094823*

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Introduction

Recrystallization is a pivotal technique in chemical purification, widely employed in research and the pharmaceutical industry to isolate and purify solid compounds. The choice of solvent is critical to the success of this process. **Diisopropyl ether** (DIPE) has emerged as a versatile solvent for recrystallization, valued for its moderate polarity, appropriate boiling point (68-69 °C), and its utility as both a primary solvent and an anti-solvent. These characteristics make it suitable for purifying a range of organic compounds, from natural products to active pharmaceutical ingredients (APIs).

This document provides detailed application notes and protocols for the recrystallization of various compounds using **diisopropyl ether**. It includes quantitative data, step-by-step experimental procedures, and visual aids to guide researchers in leveraging DIPE for effective purification.

Properties of Diisopropyl Ether

A thorough understanding of the physical and chemical properties of **diisopropyl ether** is essential for its effective use in recrystallization.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₄ O	
Molar Mass	102.17 g/mol	
Appearance	Colorless liquid	
Boiling Point	68-69 °C	
Melting Point	-85 °C	
Density	0.725 g/mL	
Solubility in Water	Slightly soluble	
Miscibility	Miscible with most organic solvents	

Safety Considerations: **Diisopropyl ether** can form explosive peroxides upon exposure to air and light over time. It is crucial to use fresh stocks and test for the presence of peroxides before use, especially with older containers. Store DIPE in a cool, dark, and dry place.

Applications in Recrystallization

Diisopropyl ether finds application in several recrystallization techniques:

- **Single-Solvent Recrystallization:** For compounds that are moderately soluble in DIPE at its boiling point and sparingly soluble at lower temperatures.
- **Mixed-Solvent Recrystallization:** Often used as a non-polar co-solvent with a more polar solvent (e.g., ethanol, chloroform). In this system, the compound is dissolved in the "good" solvent, and DIPE is added as the "poor" solvent to induce crystallization.
- **Anti-Solvent Crystallization:** DIPE is frequently used as an anti-solvent where the compound of interest is dissolved in a solvent in which DIPE is miscible, but the compound is insoluble. The addition of DIPE causes the compound to precipitate out of the solution.

Experimental Protocols and Data

Recrystallization of (-)-Menthol

Menthol, a cyclic monoterpene alcohol, is widely used in pharmaceuticals and consumer products. Recrystallization is a key step in its purification to achieve high chemical and optical purity.

Quantitative Data:

Parameter	Value
Initial Purity of (-)-Menthol	95% chemical purity, 97% optical purity
Solvent to Solute Ratio	1:1 (v/w) (10 mL Diisopropyl Ether : 10 g Menthol)
Dissolution Temperature	Room Temperature
Crystallization Temperature	-25 °C
Final Purity	95% chemical purity, 97% optical purity

Experimental Protocol:

- **Dissolution:** In a suitable flask, dissolve 10 g of crude (-)-menthol in 10 mL of **diisopropyl ether** at room temperature. Stir until all the solid has dissolved.
- **Cooling and Crystallization:** Cool the solution to -25 °C in a controlled cooling bath or freezer. Allow the solution to stand at this temperature to facilitate complete crystallization.
- **Isolation:** Collect the menthol crystals by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the crystals with a small amount of ice-cold **diisopropyl ether** to remove any residual impurities.
- **Drying:** Dry the purified crystals under vacuum to remove any remaining solvent.

Anti-Solvent Crystallization of CH₃NH₃PbI₃ Perovskite

Organic-inorganic perovskites are crucial materials in the fabrication of high-efficiency solar cells. The quality of the perovskite film is paramount for device performance, and anti-solvent

crystallization is a common method to produce uniform and highly crystalline films. **Diisopropyl ether** has been demonstrated to be an effective anti-solvent in this process.[\[1\]](#)[\[2\]](#)

Quantitative Data:

Parameter	Value	Reference
Precursor Solution	CH ₃ NH ₃ I and PbI ₂ in a mixed solvent of γ-butyrolactone (GBL) and dimethyl sulfoxide (DMSO)	[1] [2]
Anti-Solvent	Diisopropyl Ether	[1] [2]
Power Conversion Efficiency (PCE)	Average: 17.67 ± 0.54%, Highest: 19.07%	[1] [2]

Experimental Protocol:

- Substrate Preparation: Prepare the substrate (e.g., FTO glass with a compact TiO₂ layer) by cleaning and treating it with UV-ozone.
- Precursor Deposition: Spin-coat the CH₃NH₃PbI₃ precursor solution onto the substrate.
- Anti-Solvent Dripping: During the spin-coating process, drip a controlled amount of **diisopropyl ether** onto the spinning substrate. This will induce rapid nucleation and growth of the perovskite crystals.
- Annealing: Heat the substrate on a hotplate at a specific temperature and for a defined duration to complete the crystallization process and remove residual solvents.

Mixed-Solvent Recrystallization of Flavonoids (General Protocol)

Flavonoids are a class of plant secondary metabolites with various biological activities. Their purification often involves recrystallization from a mixed-solvent system. While a specific protocol with quantitative data for a particular flavonoid using a **diisopropyl ether** mixture was not found in the search results, a general procedure can be outlined based on common

practices.[3][4] Ethanol is a common "good" solvent for flavonoids, while **diisopropyl ether** can serve as the "poor" solvent.

Experimental Protocol (General):

- **Dissolution:** In a flask, dissolve the crude flavonoid extract in a minimal amount of hot ethanol.
- **Hot Filtration (Optional):** If insoluble impurities are present, filter the hot solution through a pre-warmed funnel.
- **Addition of Anti-Solvent:** To the hot, clear solution, add **diisopropyl ether** dropwise with continuous swirling until a slight turbidity persists.
- **Re-dissolution:** Gently warm the solution until the turbidity just disappears.
- **Cooling and Crystallization:** Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to maximize crystal formation.
- **Isolation:** Collect the purified flavonoid crystals by vacuum filtration.
- **Washing:** Wash the crystals with a small amount of a cold ethanol/**diisopropyl ether** mixture.
- **Drying:** Dry the crystals under vacuum.

Recrystallization of Alkaloids (General Considerations)

Alkaloids are a diverse group of naturally occurring chemical compounds that mostly contain basic nitrogen atoms. Their purification can sometimes be achieved through recrystallization. Often, a combination of a polar solvent like chloroform and a less polar solvent like **diisopropyl ether** can be effective.[5]

General Approach:

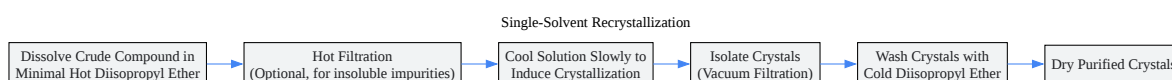
- **Solvent Selection:** Test the solubility of the crude alkaloid in various solvents and solvent mixtures to find a suitable system where the alkaloid is soluble in the hot solvent and

insoluble in the cold solvent. A mixture of chloroform and **diisopropyl ether** is a potential candidate.

- Dissolution: Dissolve the crude alkaloid in a minimum amount of the hot solvent or solvent mixture.
- Cooling and Crystallization: Allow the solution to cool slowly to induce crystallization.
- Isolation and Drying: Collect the crystals by filtration, wash with a small amount of cold solvent, and dry.

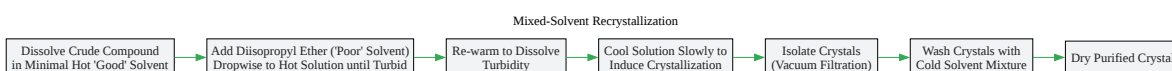
Visualizing Experimental Workflows

DOT Language Diagrams:



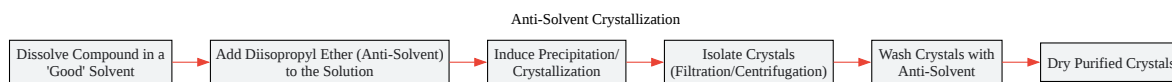
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Workflow for Single-Solvent Recrystallization.



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Workflow for Mixed-Solvent Recrystallization.



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Workflow for Anti-Solvent Crystallization.

Conclusion

Diisopropyl ether is a valuable solvent for the purification of a variety of organic compounds through recrystallization. Its utility as a single solvent, a co-solvent in mixed-solvent systems, and an anti-solvent provides researchers with a flexible tool for achieving high purity. The protocols and data presented in these application notes offer a starting point for developing optimized recrystallization procedures. As with any chemical process, careful consideration of solubility, temperature, and safety is paramount for successful and reproducible results.

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